

Technical Support Center: JNJ-38158471

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Compound of Interest		
Compound Name:	JNJ-38158471	
Cat. No.:	B15579763	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for handling solubility issues of **JNJ-38158471** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **JNJ-38158471** in DMSO?

A1: There are varying reports on the solubility of **JNJ-38158471** in DMSO. Some datasheets suggest a solubility of 30 mg/mL, while others indicate it is slightly soluble at 0.1-1 mg/mL.[1][2] [3][4] Another source states a solubility of at least 3 mg/mL is achievable with the use of sonication. Given these discrepancies, it is recommended to start with the assumption of lower solubility and employ the dissolution techniques outlined in our troubleshooting guide.

Q2: My **JNJ-38158471** powder won't dissolve in DMSO, even with vortexing. What should I do?

A2: If you are experiencing difficulty dissolving **JNJ-38158471** in DMSO, please refer to our detailed troubleshooting guide below. Initial steps include ensuring you are using anhydrous (water-free) DMSO, trying sonication, and gentle warming.

Q3: After dissolving in DMSO, my **JNJ-38158471** precipitates when I add it to my aqueous cell culture media. How can I prevent this?

A3: This is a common issue for hydrophobic compounds. To prevent precipitation, it is advisable to make serial dilutions of your DMSO stock solution in DMSO first to lower the







concentration before adding it to your aqueous buffer or media. This gradual decrease in the compound's concentration in DMSO can help maintain its solubility when introduced to an aqueous environment. Most cell lines can tolerate a final DMSO concentration of up to 0.1% without significant cytotoxic effects. Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Q4: How should I store my JNJ-38158471 stock solution in DMSO?

A4: For long-term storage, it is recommended to store **JNJ-38158471** as a solid at -20°C.[1][2] Once dissolved in DMSO, stock solutions should be stored at -20°C or -80°C. To avoid repeated freeze-thaw cycles, which can degrade the compound and allow for moisture absorption in the DMSO, it is best to aliquot the stock solution into smaller, single-use volumes.

Q5: Can I heat the JNJ-38158471/DMSO solution to aid dissolution?

A5: Gentle warming can be used to aid in the dissolution of **JNJ-38158471** in DMSO. One supplier suggests that warming to 80°C may be necessary.[5] However, it is generally recommended to use the lowest effective temperature to avoid potential degradation of the compound. A water bath set to 37-50°C is a safer starting point.

Troubleshooting Guide: JNJ-38158471 Solubility in DMSO

This guide provides a step-by-step approach to resolving common solubility issues with **JNJ-38158471** in DMSO.

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Problem	Possible Cause	Troubleshooting Steps	Expected Outcome
Visible solid particles or cloudiness in the DMSO solution.	Incomplete Dissolution	1. Vortexing: Vortex the solution vigorously for 1-2 minutes. 2. Sonication: Place the vial in a water bath sonicator for 10-15 minutes. This is often necessary for JNJ-38158471. 3. Gentle Warming: If sonication is not sufficient, warm the solution in a 37-50°C water bath for 5-10 minutes with intermittent vortexing. One source suggests heating to 80°C may be required.[5]	The solution becomes clear and free of visible particles.
Hygroscopic DMSO	Use a fresh, unopened bottle of anhydrous, high-purity DMSO. DMSO readily absorbs moisture from the air, which can reduce its solvating capacity.[6]	The compound dissolves readily in the fresh, water-free DMSO.	_
Concentration Exceeds Solubility Limit	Prepare a more dilute stock solution. If you are aiming for a high concentration and observing insolubility, try preparing a stock at a lower	The compound dissolves completely at a lower concentration.	

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concentration (e.g., 1			
mM or 5 mM).			

Compound dissolves initially but precipitates out of solution over time.	Solution Instability	Store the DMSO stock solution properly at -20°C or -80°C in tightly sealed vials to minimize exposure to moisture and light. Prepare fresh dilutions for your experiments from the frozen stock.	The compound remains in solution for the duration of the experiment.
Freeze-Thaw Cycles	Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.	Reduced precipitation and degradation of the compound.	
Compound precipitates upon addition to aqueous media.	"Salting Out" Effect	1. Serial Dilution in DMSO: Before adding to your aqueous buffer, perform one or more serial dilutions of your concentrated DMSO stock in pure DMSO. 2. Gradual Addition: Add the final, most diluted DMSO solution dropwise to your aqueous media while gently vortexing. 3. Lower Final Concentration: If precipitation persists, you may need to use a lower final concentration of JNJ-	The compound remains in solution in the final aqueous medium.



38158471 in your experiment.

Quantitative Data

Parameter	Value	Reference
Molecular Weight	364.8 g/mol	[2]
Molecular Formula	C15H17CIN6O3	[2]
IC50 (VEGFR2)	42 nM	[2]
IC50 (RET)	183 nM	[2]
IC ₅₀ (KIT)	511 nM	[2]
IC50 (VEGFR1)	4,451 nM	[2]
IC50 (VEGFR3)	1,112 nM	[2]
IC ₅₀ (PDGFRα)	1,109 nM	[2]
IC ₅₀ (FMS)	624 nM	[2]
IC50 (FLT3)	4,810 nM	[2]
Solubility in DMSO	≥3 mg/mL (with sonication)	
0.1-1 mg/mL (slightly soluble)	[1][2]	_
30 mg/mL	[3][4]	_

Experimental Protocols

Protocol 1: Preparation of a 10 mM JNJ-38158471 Stock Solution in DMSO

- Preparation: Bring the vial of JNJ-38158471 and a fresh bottle of anhydrous, high-purity DMSO to room temperature.
- Calculation: To prepare a 10 mM stock solution, you will need to dissolve 3.648 mg of JNJ-38158471 in 1 mL of DMSO. Adjust the amounts as needed for your desired volume.



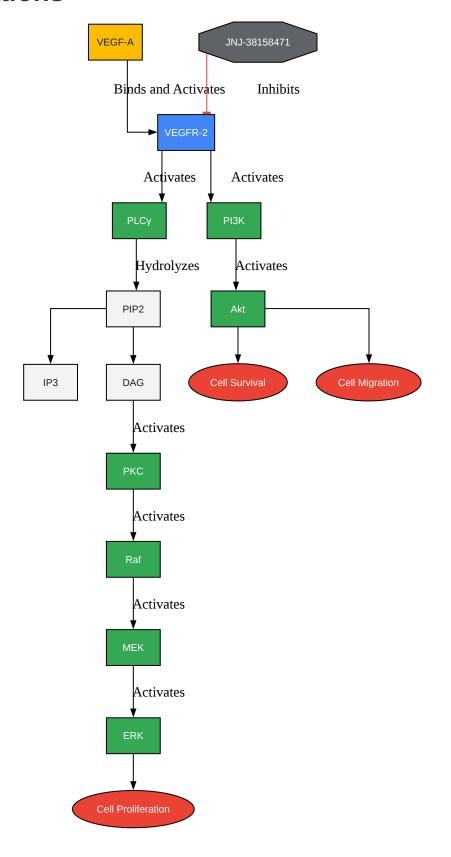
- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the JNJ-38158471 powder.
- Initial Mixing: Cap the vial tightly and vortex vigorously for 1-2 minutes.
- Sonication: Place the vial in a water bath sonicator for 10-15 minutes. Check for complete dissolution.
- Gentle Heating (if necessary): If solid particles are still visible, place the vial in a 37-50°C water bath for 5-10 minutes. Vortex intermittently.
- Visual Inspection: Once the solution is clear and free of any visible particles, it is ready for use or storage.
- Storage: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Protocol 2: General Protocol for a Cell-Based Assay

- Cell Seeding: Seed your cells of interest in a multi-well plate at the desired density and allow them to adhere overnight.
- Compound Preparation: Thaw a single-use aliquot of your JNJ-38158471 DMSO stock solution. Prepare serial dilutions of the stock solution in DMSO to achieve a range of concentrations.
- Dosing Solution Preparation: Further dilute the DMSO-diluted JNJ-38158471 into your cell
 culture medium to the final desired concentrations. Ensure the final DMSO concentration is
 consistent across all wells and does not exceed a level toxic to your cells (typically ≤0.1%).
- Cell Treatment: Remove the old media from your cells and replace it with the media
 containing the various concentrations of JNJ-38158471. Include a vehicle control (media
 with the same final concentration of DMSO) and a negative control (media only).
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).
- Assay: Perform your chosen cell-based assay (e.g., cell viability, apoptosis, or a specific signaling pathway readout).



Visualizations



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Caption: Simplified VEGFR-2 signaling pathway and the inhibitory action of JNJ-38158471.



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Caption: Experimental workflow for preparing and using JNJ-38158471 in cell-based assays.

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